

3-Bromoimidazo[1,2-a]pyrimidine CAS number and identifiers

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Compound of Interest

Compound Name: 3-Bromoimidazo[1,2-a]pyrimidine

Cat. No.: B1272073

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An In-depth Technical Guide to 3-Bromoimidazo[1,2-a]pyrimidine

This technical guide provides comprehensive information on **3-Bromoimidazo[1,2-a]pyrimidine**, targeting researchers, scientists, and professionals in drug development. It covers the compound's identifiers, physicochemical properties, and key experimental protocols.

Compound Identification and Properties

3-Bromoimidazo[1,2-a]pyrimidine is a heterocyclic organic compound. Its core structure consists of an imidazo[1,2-a]pyrimidine scaffold with a bromine atom substituted at the 3-position. This class of compounds is of interest in medicinal chemistry due to the diverse biological activities exhibited by the imidazo[1,2-a]pyrimidine core.^{[1][2]}

Chemical Identifiers and Physicochemical Properties

A summary of the key identifiers and physicochemical properties for **3-Bromoimidazo[1,2-a]pyrimidine** is presented in the table below for easy reference.

Identifier/Property	Value	Source(s)
CAS Number	6840-45-5	[3]
Molecular Formula	C ₆ H ₄ BrN ₃	[3]
Molecular Weight	198.02 g/mol	[3]
IUPAC Name	3-bromoimidazo[1,2-a]pyrimidine	[3]
InChI	1S/C6H4BrN3/c7-5-4-9-6-8-2-1-3-10(5)6/h1-4H	[3]
InChIKey	GNHZXUKWLSWKHB-UHFFFAOYSA-N	[3]
SMILES	<chem>Brc1cnc2ncccn12</chem>	
Physical Form	Solid	
Topological Polar Surface Area	30.2 Å ²	[3]

Safety and Hazard Information

3-Bromoimidazo[1,2-a]pyrimidine is classified with the GHS06 pictogram, indicating toxicity. It is considered toxic if swallowed and may cause skin, eye, and respiratory irritation.[3]

Synthesis and Experimental Protocols

The synthesis of substituted imidazo[1,2-a]pyrimidines can be achieved through various synthetic routes. A common method involves the condensation of a 2-aminopyrimidine with a suitable α -haloketone. For the specific synthesis of 3-bromo-substituted derivatives, a direct bromination of the parent imidazo[1,2-a]pyrimidine scaffold is a viable approach.

General Protocol for the Synthesis of 3-Bromo-Substituted Imidazo[1,2-a]azines

The following protocol is a general procedure for the synthesis of 3-bromoimidazo[1,2-a]pyrazines, which can be adapted for the synthesis of **3-bromoimidazo[1,2-a]pyrimidine**.

Materials:

- Imidazo[1,2-a]pyrimidine (starting material)
- Sodium acetate
- Methanol saturated with potassium bromide
- Bromine
- 1N Sodium sulfite solution
- Water
- Saturated sodium bicarbonate solution
- Ethyl acetate
- Brine
- Anhydrous sodium sulfate

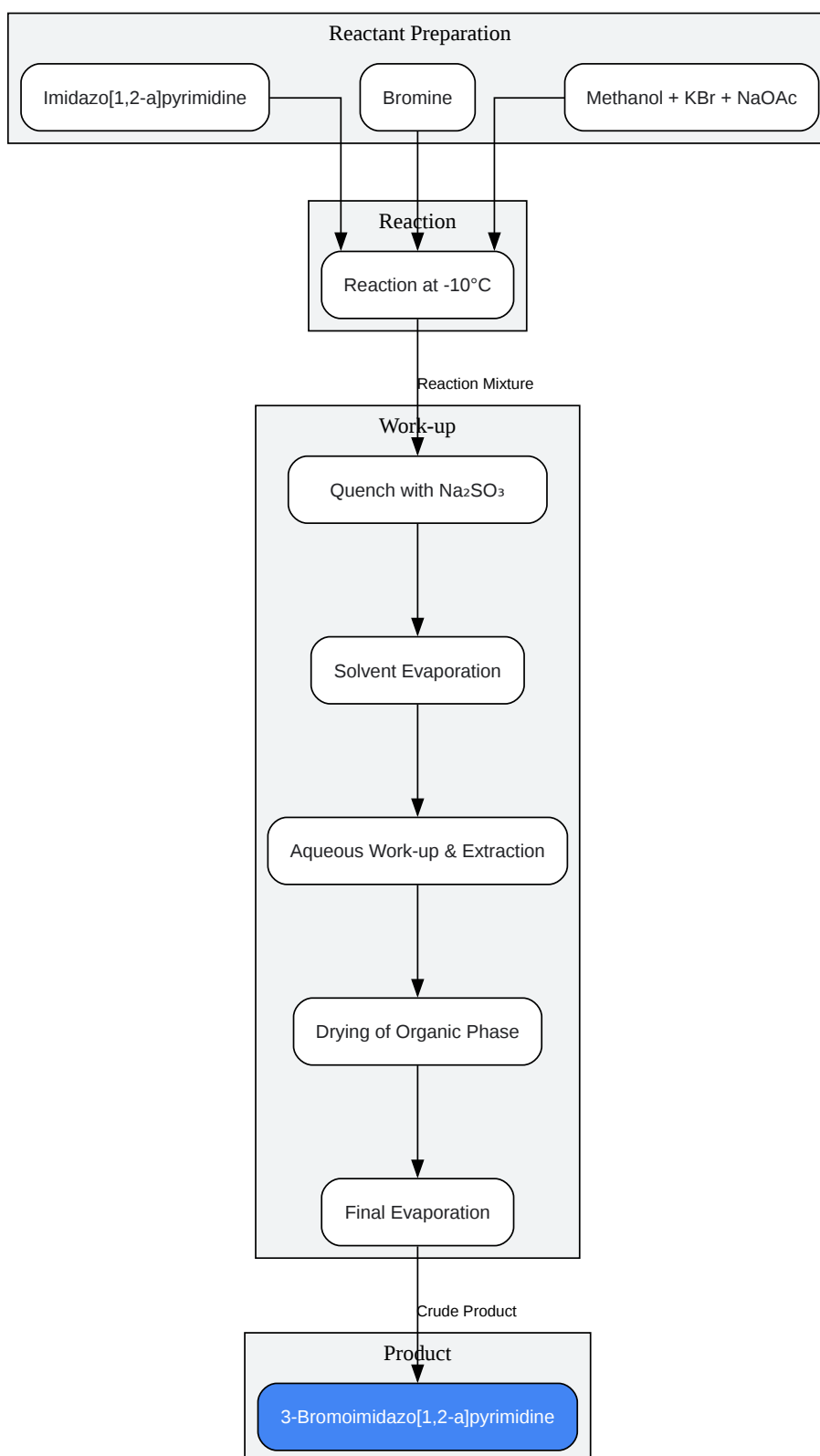
Procedure:

- Dissolve imidazo[1,2-a]pyrimidine and sodium acetate in methanol saturated with potassium bromide.
- Cool the mixture to -10 °C.
- Slowly add bromine dropwise over 5 minutes.
- After the addition is complete, add 1N sodium sulfite solution to terminate the reaction.
- Remove the solvent under vacuum.
- Dissolve the residue in a mixture of water and saturated sodium bicarbonate solution.
- Extract the aqueous phase with ethyl acetate.

- Combine the organic phases, wash with brine, and dry over anhydrous sodium sulfate.
- Evaporate the solvent to yield the **3-bromoimidazo[1,2-a]pyrimidine** product.

Visualized Experimental Workflow

The following diagram illustrates a generalized workflow for the synthesis of 3-bromo-substituted imidazo[1,2-a]azines.



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